

Technical Guide: Descarboxy Treprostinil (CAS 101692-01-7)

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Compound of Interest

Compound Name: *Descarboxy Treprostinil*

CAS No.: *101692-01-7*

Cat. No.: *B580159*

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Characterization, Formation Mechanisms, and Analytical Control Strategies

Executive Summary & Chemical Identity

Descarboxy Treprostinil (CAS 101692-01-7) is a critical process-related impurity and synthetic intermediate associated with Treprostinil, a prostacyclin analog used in the treatment of Pulmonary Arterial Hypertension (PAH).^{[1][2][3]}

Chemically, it represents the 5-methoxy analog of the benzindene core, lacking the glycolic acid side chain responsible for Treprostinil's solubility and receptor binding profile. Its presence in the final Drug Substance (DS) typically indicates either incomplete demethylation of the starting material or thermal degradation (decarboxylation) of the active pharmaceutical ingredient (API).

Key Physicochemical Profile

Property	Specification
Common Name	Descarboxy Treprostinil; Treprostinil Methyl Ether
CAS Number	101692-01-7
Chemical Name	(1R,2R,3aS,9aS)-1-((S)-3-hydroxyoctyl)-5-methoxy-2,3,3a,4,9,9a-hexahydro-1H-cyclopenta[b]naphthalen-2-ol
Molecular Formula	C ₂₂ H ₃₄ O ₃
Molecular Weight	346.51 g/mol
Polarity	Low (Lipophilic); lacks ionizable carboxylic acid group
Role	Process Impurity (Starting Material Carryover) / Degradant

Mechanisms of Formation

Understanding the origin of CAS 101692-01-7 is vital for establishing Critical Process Parameters (CPPs). It arises through two distinct pathways:

Pathway A: Synthetic Carryover (Primary Source)

In the standard stereoselective synthesis of Treprostinil, the benzindene core is often constructed with the phenolic oxygen protected as a methyl ether (**Descarboxy Treprostinil**).

- **Precursor:** The 5-methoxy intermediate (CAS 101692-01-7) is synthesized.[\[2\]](#)[\[3\]](#)
- **Activation:** A demethylation step (typically using Boron Tribromide, BBr₃, or sodium ethanethiolate) converts the methoxy group to a free phenol.
- **Alkylation:** The phenol is alkylated with a haloacetate to form the Treprostinil side chain.
- **Risk:** Incomplete demethylation results in residual CAS 101692-01-7 carrying forward to the final API. Due to its high lipophilicity, it is difficult to purge during final crystallization.

Pathway B: Thermal Decarboxylation (Secondary Source)

Under extreme thermal stress ($>150^{\circ}\text{C}$) or oxidative conditions, the ether-linked carboxylic acid of Treprostinil can undergo decarboxylation, reverting the side chain to a methoxy group (anisole derivative).

Visualization: Formation & Control Pathway

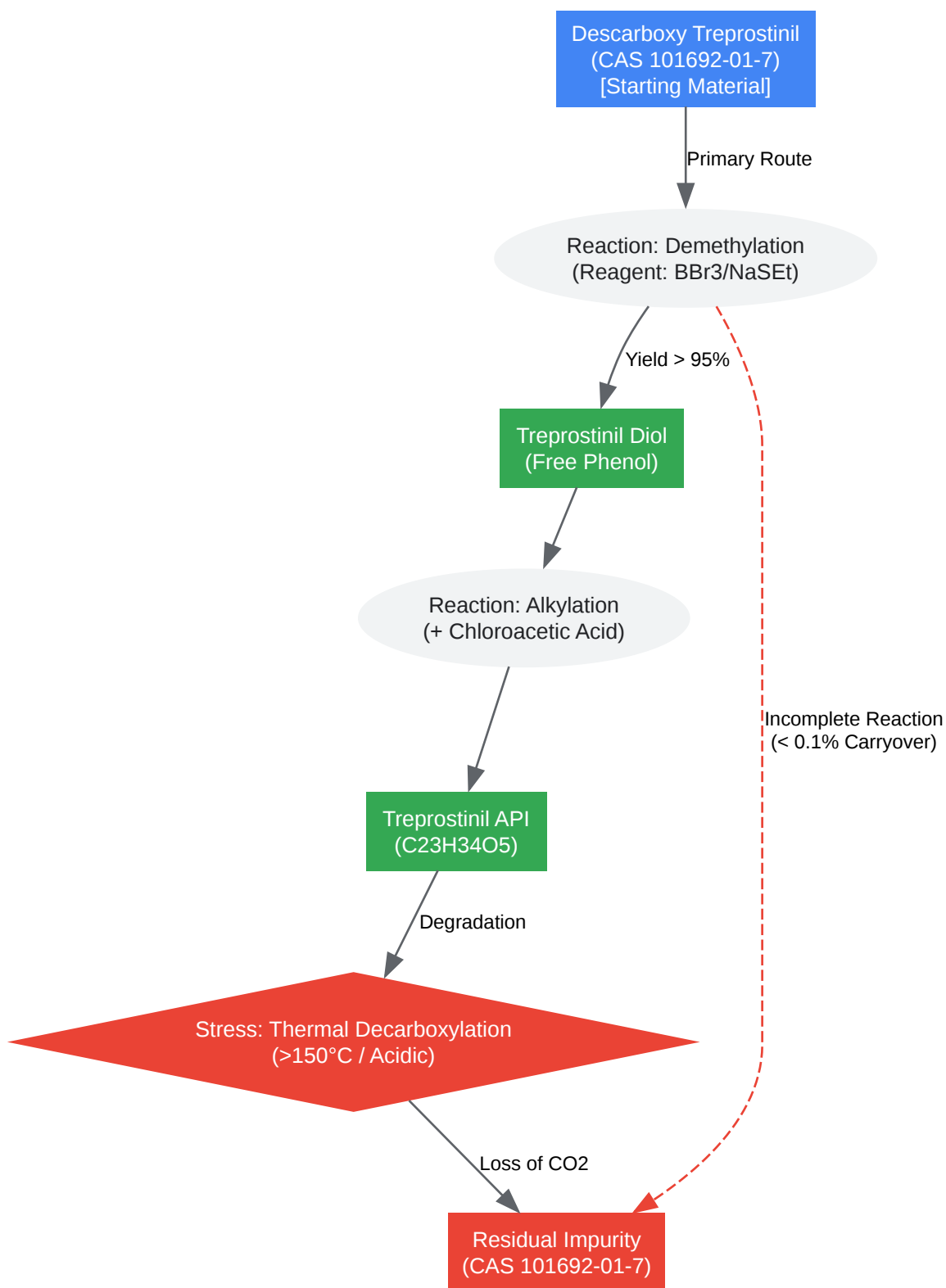
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Figure 1: The dual-origin pathway of **Descarboxy Treprostinil**. It functions primarily as an unreacted intermediate (blue) but can regenerate via thermal degradation (red).

Analytical Strategy: Detection & Quantification

Because **Descarboxy Treprostinil** lacks the acidic moiety of the API, it exhibits significantly different chromatographic behavior. Standard methods must be optimized to prevent it from co-eluting with other lipophilic impurities (e.g., dimers).

3.1 HPLC Method Development (RP-HPLC)

The following protocol is a self-validating system designed to separate the ionizable API from the neutral impurity.

- Column: C18 Stationary Phase (e.g., Phenomenex Luna or Waters XBridge), 150 x 4.6 mm, 3.5 μ m.
- Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in Water (Maintains acidic pH to suppress silanol activity).
- Mobile Phase B: Acetonitrile (ACN).
- Mode: Gradient Elution.
- Detection: UV at 276 nm (Characteristic of the benzindene chromophore).

Gradient Profile:

Time (min)	% Mobile Phase A	% Mobile Phase B	Purpose
0.0	70	30	Equilibration
15.0	40	60	Elution of Treprostinil (API)
25.0	10	90	Elution of Descarboxy Treprostinil
30.0	10	90	Wash lipophilic dimers

| 30.1 | 70 | 30 | Re-equilibration |

Technical Insight: **Descarboxy Treprostinil** (RRT ~1.2 - 1.4 relative to Treprostinil) is highly lipophilic. If an isocratic method suitable for Treprostinil (short retention) is used, this impurity may carry over to the next injection ("ghost peak"). A high-organic wash is mandatory.

3.2 Identification Criteria

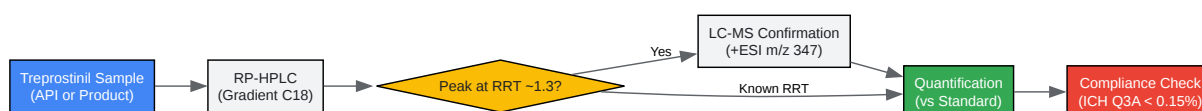
- Mass Spectrometry (LC-MS):
 - Treprostinil: $[M-H]^- = 389.5$ (ESI Negative mode dominant due to COOH).
 - Descarboxy Treprostinil**: $[M+H]^+ = 347.5$ (ESI Positive mode preferred; poorly ionizes in negative mode due to lack of acidic proton).
 - Note: The switch in ionization polarity preference is a key confirmation tool.

Regulatory & Toxicological Context

Under ICH Q3A(R2) guidelines, impurities in new drug substances must be reported, identified, and qualified based on daily dose thresholds.

- Classification: Organic Impurity (Process-Related).
- Biological Activity: As a methyl ether analog, **Descarboxy Treprostinil** is expected to have significantly reduced affinity for the IP receptor (Prostacyclin receptor) compared to Treprostinil, as the carboxylate head group is essential for receptor binding pocket interaction.
- Control Limit: Typically controlled at NMT (Not More Than) 0.15% in the API unless toxicological qualification justifies a higher limit.

Analytical Workflow for Qualification



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Figure 2: Decision tree for the identification and quantification of **Descarboxy Treprostinil** in drug substances.

References

- United States Pharmacopeia (USP). Treprostinil Injection Monograph. USP-NF. (Defines impurity limits and "Treprostinil Related Compound" designations).
- Pharmaffiliates. **Descarboxy Treprostinil** Structure and Application Data. (Confirming CAS 101692-01-7 as the methyl ether intermediate).
- National Center for Biotechnology Information (NCBI). PubChem Compound Summary for Treprostinil. (Structural basis for decarboxylation mechanisms).
- ICH Guidelines. Impurities in New Drug Substances Q3A(R2). (Regulatory framework for impurity thresholds).
- ChemicalBook. CAS 101692-01-7 Technical Data. (Physical properties and synthesis role).
[4][5]

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